

Application Notes and Protocols for L82 Inhibitor in Cell Culture

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Compound of Interest

Compound Name: L82

Cat. No.: B10855116

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

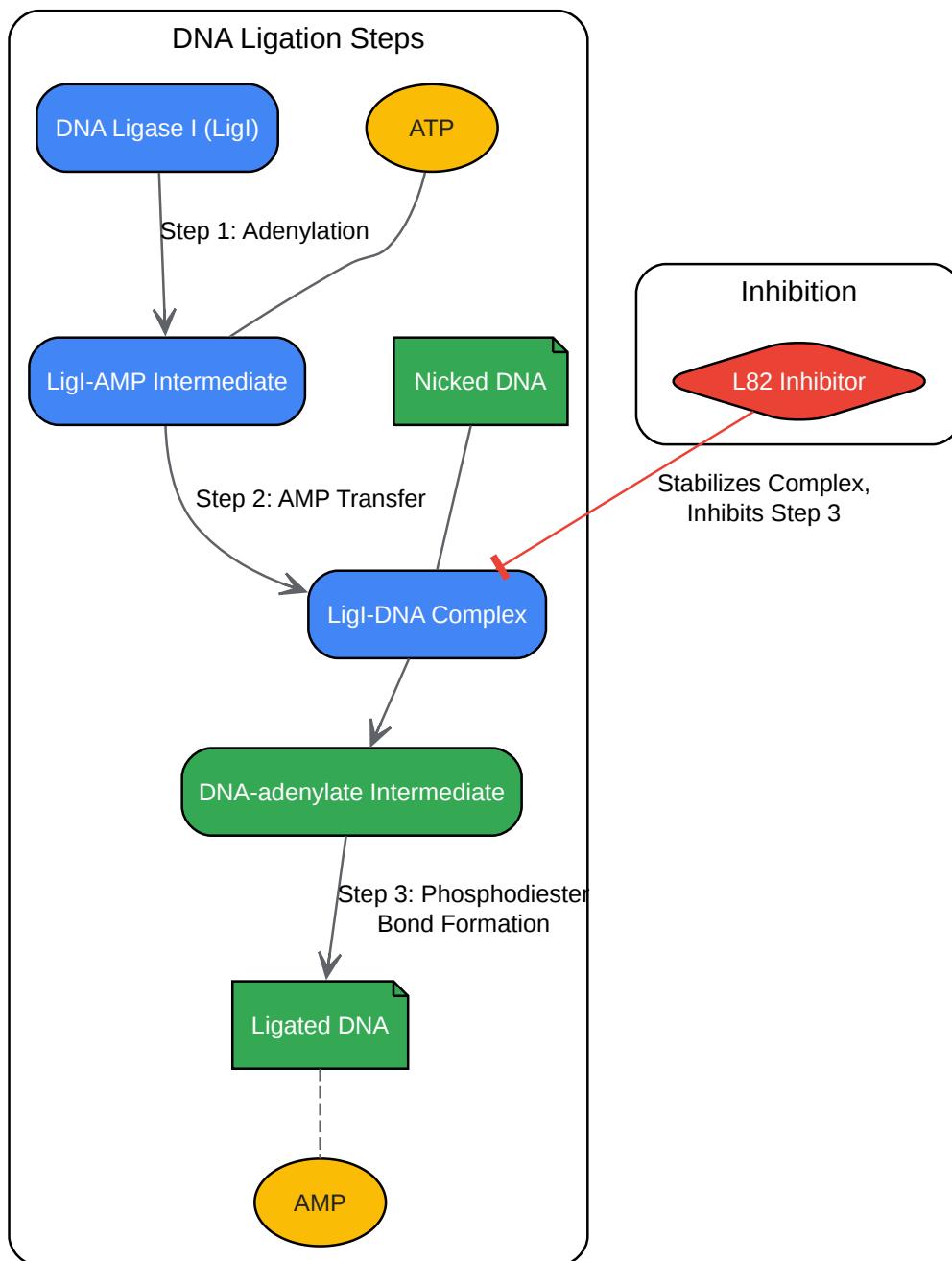
L82 is a small molecule inhibitor that selectively targets human DNA ligase I (LigI), an essential enzyme in DNA replication and repair.[1][2][3] Its ability to disrupt these fundamental cellular processes makes it a valuable tool for studying DNA metabolism and a potential lead compound for the development of anti-cancer therapeutics.[2][3] These application notes provide detailed protocols for the use of **L82** in cell culture experiments, including information on its mechanism of action, guidelines for its preparation and application, and methods for assessing its cellular effects. A related, more selective uncompetitive inhibitor, **L82-G17**, is also discussed for comparative purposes.[4][5]

Mechanism of Action:

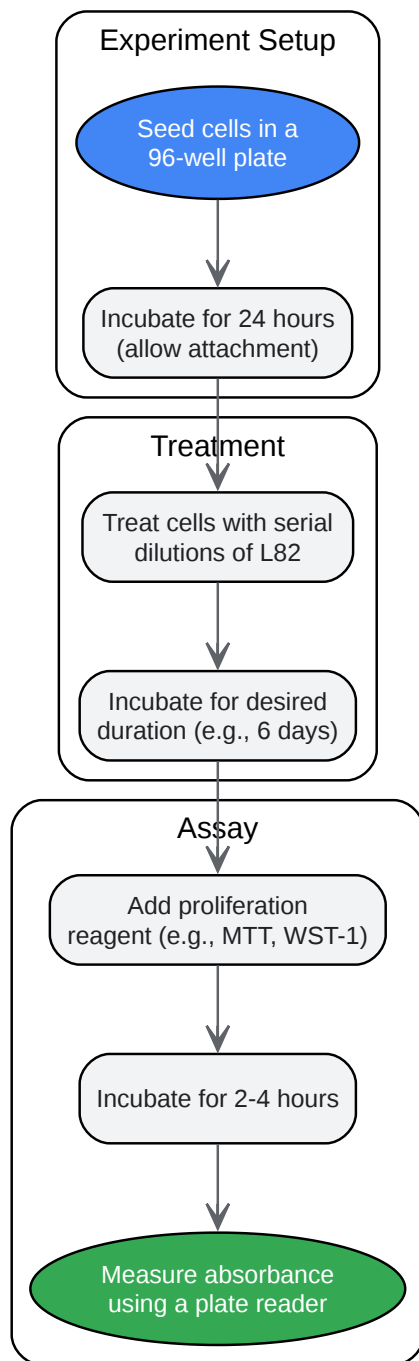
L82 functions as a selective inhibitor of DNA ligase I.[1][2] Unlike some DNA ligase inhibitors that act as simple competitive inhibitors, **L82** exhibits a mixed competitive and uncompetitive mechanism of action.[4] It has been shown to stabilize the complex between DNA ligase I and nicked DNA, thereby inhibiting the final phosphodiester bond formation step of the ligation reaction.[2][4] This leads to an accumulation of DNA single-strand breaks, which can trigger cell cycle arrest and inhibit cell proliferation.[2] In contrast, the related compound **L82-G17** is a selective uncompetitive inhibitor of LigI.[4][5][6]

Signaling Pathway Diagram:

DNA Ligase I Catalytic Cycle and Inhibition by L82



Cell Proliferation Assay Workflow

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Rational Design of Human DNA Ligase Inhibitors that Target Cellular DNA Replication and Repair - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Rational design of human DNA ligase inhibitors that target cellular DNA replication and repair - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Structure-activity relationships among DNA ligase inhibitors; characterization of a selective uncompetitive DNA ligase I inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Structure-activity relationships among DNA ligase inhibitors: Characterization of a selective uncompetitive DNA ligase I inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
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